

NF023 hexasodium solubility issues and solutions

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Compound of Interest

Compound Name: NF023 hexasodium

CAS No.: 104869-31-0

Cat. No.: B1139560

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Technical Support Center: NF023 Hexasodium

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **NF023 hexasodium**.

Frequently Asked Questions (FAQs)

Q1: What is **NF023 hexasodium** and what is its primary mechanism of action?

A1: **NF023 hexasodium** is a suramin analog. It functions as a selective and competitive antagonist for P2X1 purinergic receptors, with lower affinity for other P2X subtypes.^{[1][2][3]} It also acts as a selective antagonist for the α -subunits of G-proteins in the Go/Gi group.^{[1][4]} Its primary mechanism involves blocking the binding of ATP to P2X1 receptors, thereby inhibiting ion channel activation and subsequent intracellular signaling.^{[2][5]}

Q2: In which solvents is **NF023 hexasodium** soluble?

A2: **NF023 hexasodium** is soluble in water and Dimethyl Sulfoxide (DMSO).[4] Different suppliers report slightly varying maximum concentrations, so it is always best to consult the certificate of analysis for your specific batch.

Q3: What are the recommended storage conditions for **NF023 hexasodium**?

A3: As a solid, **NF023 hexasodium** should be stored desiccated at -20°C for long-term stability, where it can be stable for at least three years.[6][7] In solvent, stock solutions should be stored at -80°C for up to one year.[7] It is recommended to aliquot solutions to avoid repeated freeze-thaw cycles.[4]

Q4: Can I sonicate **NF023 hexasodium** to aid dissolution?

A4: Yes, sonication is recommended to aid the dissolution of **NF023 hexasodium** in water.[7]

Troubleshooting Guide

Issue: Difficulty Dissolving **NF023 Hexasodium** in Water

- Possible Cause 1: Incorrect Solvent Volume.
 - Solution: Double-check your calculations for the desired concentration and the molecular weight of your specific lot of **NF023 hexasodium**. The molecular weight can vary depending on the hydration state.[1]
- Possible Cause 2: Insufficient Mixing.
 - Solution: After adding the solvent, vortex the solution thoroughly. If the compound does not fully dissolve, gentle warming or sonication can be applied.[7]
- Possible Cause 3: Reaching Solubility Limit.
 - Solution: You may be attempting to prepare a stock solution that is above the maximum solubility for **NF023 hexasodium** in water. Refer to the solubility data table below and consider preparing a less concentrated stock solution.

Issue: Precipitation Observed in Stock Solution After Storage

- Possible Cause 1: Improper Storage.
 - Solution: Ensure your stock solution is stored at the recommended temperature of -80°C. [7] Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[4]
- Possible Cause 2: Solvent Evaporation.
 - Solution: Ensure that your storage vials have a secure, airtight seal to prevent solvent evaporation, which would increase the concentration of **NF023 hexasodium** and potentially lead to precipitation.

Issue: Inconsistent Experimental Results

- Possible Cause 1: Degradation of **NF023 Hexasodium**.
 - Solution: If you are using a stock solution that has been stored for an extended period, its potency may have decreased. It is recommended to use freshly prepared solutions or solutions that have been stored properly for no longer than one year at -80°C.[7]
- Possible Cause 2: Aggregation of NF023.
 - Solution: While specific aggregation issues for NF023 are not widely documented, related suramin derivatives have been shown to induce protein aggregation.[8] If you suspect aggregation is affecting your results, you can try preparing fresh solutions and ensuring they are fully dissolved before use.

Data Presentation

Table 1: Solubility of **NF023 Hexasodium**

Solvent	Reported Solubility (mg/mL)	Reported Solubility (mM)	Source
Water	35	-	Sigma-Aldrich[4]
Water	105.3	90.08	TargetMol[7]
Water	>20	-	Sigma-Aldrich
Water	-	100	Cayman Chemical[6]
Water	100	-	Tocris Bioscience[1]
DMSO	14	-	Sigma-Aldrich[4]
DMSO	200	-	Sigma-Aldrich[4]

Note: The molecular weight of **NF023 hexasodium** can vary slightly between batches due to its hydration state, which will affect molarity calculations.[1]

Experimental Protocols

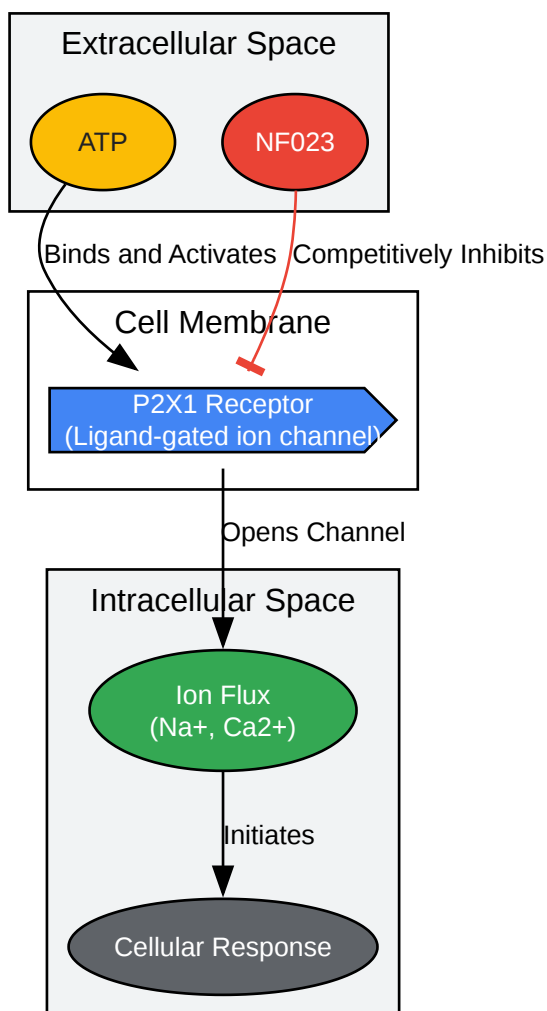
Protocol: Preparation of a 10 mM Aqueous Stock Solution of **NF023 Hexasodium**

- Determine the Molecular Weight: Refer to the certificate of analysis for the exact molecular weight of your batch of **NF023 hexasodium** (anhydrous MW ~1162.88 g/mol).[1][4]
- Weigh the Compound: Accurately weigh the desired amount of **NF023 hexasodium** powder using a calibrated analytical balance. For example, for 1 mL of a 10 mM solution, you would need approximately 1.16 mg.
- Add Solvent: Add the calculated volume of high-purity water to the vial containing the **NF023 hexasodium** powder.
- Dissolve the Compound: Vortex the solution thoroughly. If necessary, use a sonicator to aid dissolution.[7] Visually inspect the solution to ensure there are no visible particles.
- Sterilization (Optional): If required for your application, filter-sterilize the solution through a 0.22 μm syringe filter.

- Storage: Aliquot the stock solution into single-use vials and store at -80°C .^[7]

Visualizations

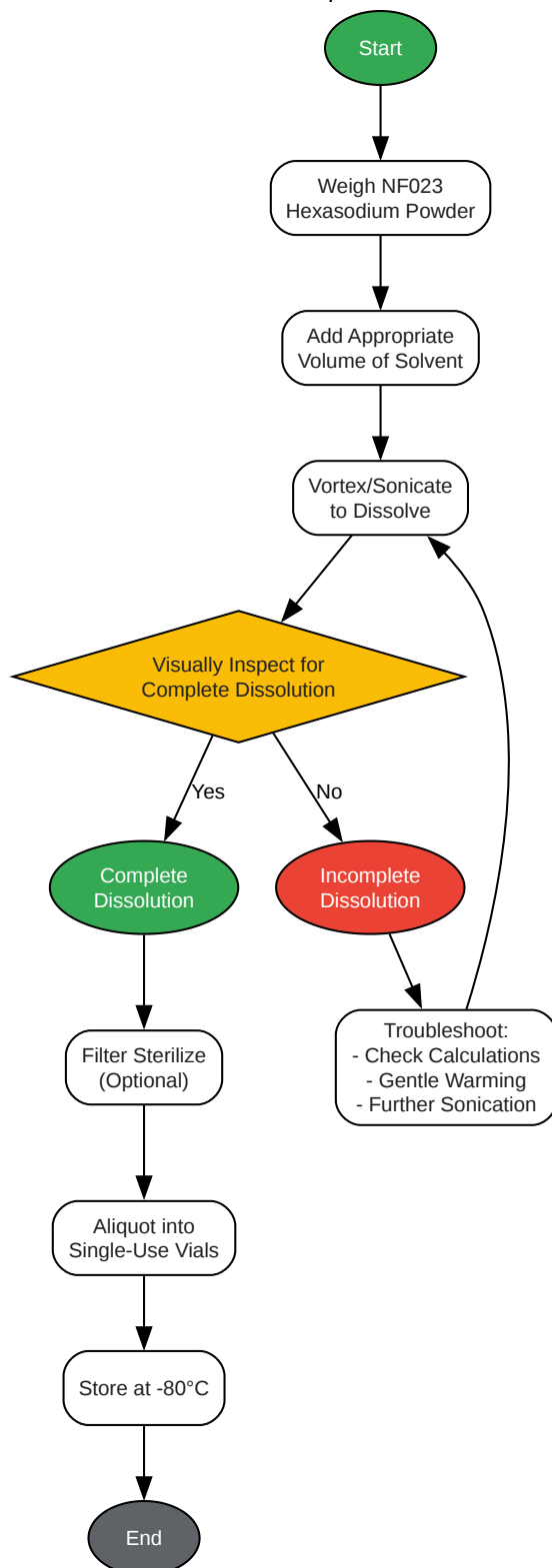
NF023 Mechanism of Action in Purinergic Signaling



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Caption: NF023 competitively inhibits the P2X1 receptor.

NF023 Stock Solution Preparation Workflow



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Caption: Workflow for preparing NF023 stock solutions.

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